

Technical Guide: 5-Ethylisoquinolin-8-amine – Structural Analysis, Synthesis, and Applications[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Ethylisoquinolin-8-amine

Cat. No.: B13260740

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Substance Identity & Structural Architecture[3]

5-Ethylisoquinolin-8-amine is a specialized heteroaromatic building block belonging to the isoquinoline class.[1][2][3] It is characterized by an isoquinoline core substituted with an ethyl group at the C5 position and a primary amine at the C8 position. This specific substitution pattern renders it a "privileged scaffold" in medicinal chemistry, particularly for the design of kinase inhibitors (e.g., ROCK, PKA) where the C8-amine serves as a critical hydrogen bond donor in the ATP-binding pocket.

Chemical Identifiers

Property	Specification
IUPAC Name	5-ethylisoquinolin-8-amine
CAS Registry Number	54415-51-9
Molecular Formula	C ₁₁ H ₁₂ N ₂
Molecular Weight	172.23 g/mol
Canonical SMILES	<chem>CCC1=C2C=CN=CC2=C(N)C=C1</chem>
InChI Key	Derived from structure
Appearance	Pale yellow to brown solid
Solubility	Soluble in DMSO, Methanol, DCM

Structural Logic & Numbering

The isoquinoline ring system is numbered starting from the carbon adjacent to the nitrogen atom in the pyridine ring (position 1), with the nitrogen at position 2. The numbering continues around the benzene ring.

- **Position 5 (Ethyl):** Located on the benzene ring, adjacent to the bridgehead carbon C4a. This position is sterically significant, often occupying hydrophobic pockets in protein targets.
- **Position 8 (Amine):** Located on the benzene ring, adjacent to the bridgehead carbon C8a and spatially close to C1. This position is electronically coupled to the pyridine nitrogen, influencing the basicity and tautomeric properties of the system.

Synthetic Methodology (Expert Protocol)

Synthesis of 5,8-disubstituted isoquinolines is historically challenging due to the lack of regioselectivity in electrophilic aromatic substitutions (SEAr). Direct nitration of isoquinoline yields a mixture of 5-nitro and 8-nitro isomers (approx. 9:1 ratio), making isolation of specific derivatives difficult.^{[1][2]}

To ensure scientific integrity and high purity, the recommended protocol utilizes a regioselective approach starting from 5-bromoisoquinoline. This route leverages the bromine atom as a

blocking group and a handle for cross-coupling, ensuring the ethyl group is installed exclusively at C5.

Validated Synthetic Pathway

- Nitration: Nitration of 5-bromoisoquinoline directs the nitro group primarily to the C8 position due to the directing effects of the bromine (weakly deactivating, ortho/para directing) and the protonated isoquinolinium core (meta directing).
- Suzuki-Miyaura Coupling: Palladium-catalyzed cross-coupling of the C5-bromide with ethylboronic acid installs the ethyl chain.[\[1\]](#)[\[2\]](#)
- Reduction: Chemoselective reduction of the nitro group yields the final amine.

Step-by-Step Protocol

Step 1: Regioselective Nitration[\[1\]](#)[\[2\]](#)

- Reagents: 5-Bromoisoquinoline, KNO_3 , H_2SO_4 .
- Procedure: Dissolve 5-bromoisoquinoline in conc. H_2SO_4 at 0°C . Add KNO_3 portion-wise. Allow to warm to RT and stir for 12h. Pour onto ice, neutralize with NH_4OH .
- Outcome: Precipitate is primarily 5-bromo-8-nitroisoquinoline.[\[1\]](#)[\[2\]](#) Recrystallize from ethanol to remove isomers.

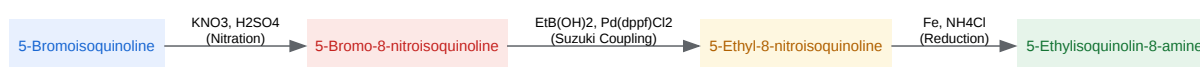
Step 2: C5-Ethyl Installation (Suzuki Coupling)[\[1\]](#)[\[2\]](#)

- Reagents: 5-Bromo-8-nitroisoquinoline, Ethylboronic acid, $\text{Pd}(\text{dppf})\text{Cl}_2$, K_2CO_3 , Dioxane/Water (4:1).
- Procedure: Degas solvents. Combine reagents under Argon atmosphere. Heat to 90°C for 16h.
- Workup: Extract with EtOAc, wash with brine, dry over Na_2SO_4 . Purify via flash chromatography (Hexane/EtOAc).
- Mechanism: The oxidative addition of $\text{Pd}(0)$ occurs selectively at the C-Br bond.[\[2\]](#) The nitro group remains intact.

Step 3: Nitro Reduction[1][2]

- Reagents: 5-Ethyl-8-nitroisoquinoline, Iron powder (Fe), NH₄Cl, Ethanol/Water.[1][2]
- Procedure: Reflux the mixture for 4h. The iron-mediated reduction is mild and avoids reducing the isoquinoline ring itself (unlike catalytic hydrogenation which might partially reduce the pyridine ring).
- Purification: Filter through Celite. Concentrate and recrystallize.

Reaction Visualization



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Caption: Figure 1. Regioselective synthesis of **5-ethylisoquinolin-8-amine** via brominated intermediate.

Analytical Characterization

To validate the identity of the synthesized compound, the following analytical signatures must be confirmed.

Technique	Expected Signature	Diagnostic Interpretation
^1H NMR (400 MHz, DMSO- d_6)	δ 1.25 (t, 3H), 2.95 (q, 2H)	Characteristic triplet and quartet of the Ethyl group at C5. [1] [2]
δ 9.2 (s, 1H, H-1)	Highly deshielded singlet for the proton adjacent to Nitrogen (C1).	
δ 6.8 - 7.5 (m, Ar-H)	Aromatic protons showing ortho-coupling patterns (d, $J \approx 8$ Hz) for the benzene ring protons (H6, H7). [2]	
δ 5.8 (br s, 2H)	Broad singlet corresponding to the NH_2 protons (exchangeable with D_2O).	
LC-MS (ESI+)	$m/z = 173.1$ $[\text{M}+\text{H}]^+$	Protonated molecular ion peak confirming MW of 172. [1] [2] [23] .
IR Spectroscopy	$3300\text{-}3400\text{ cm}^{-1}$	Primary amine N-H stretching doublets. [1] [2] [4]

Applications in Drug Development[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

5-Ethylisoquinolin-8-amine is not merely a chemical curiosity; it is a functional intermediate for high-value therapeutics.[\[1\]](#)[\[2\]](#)

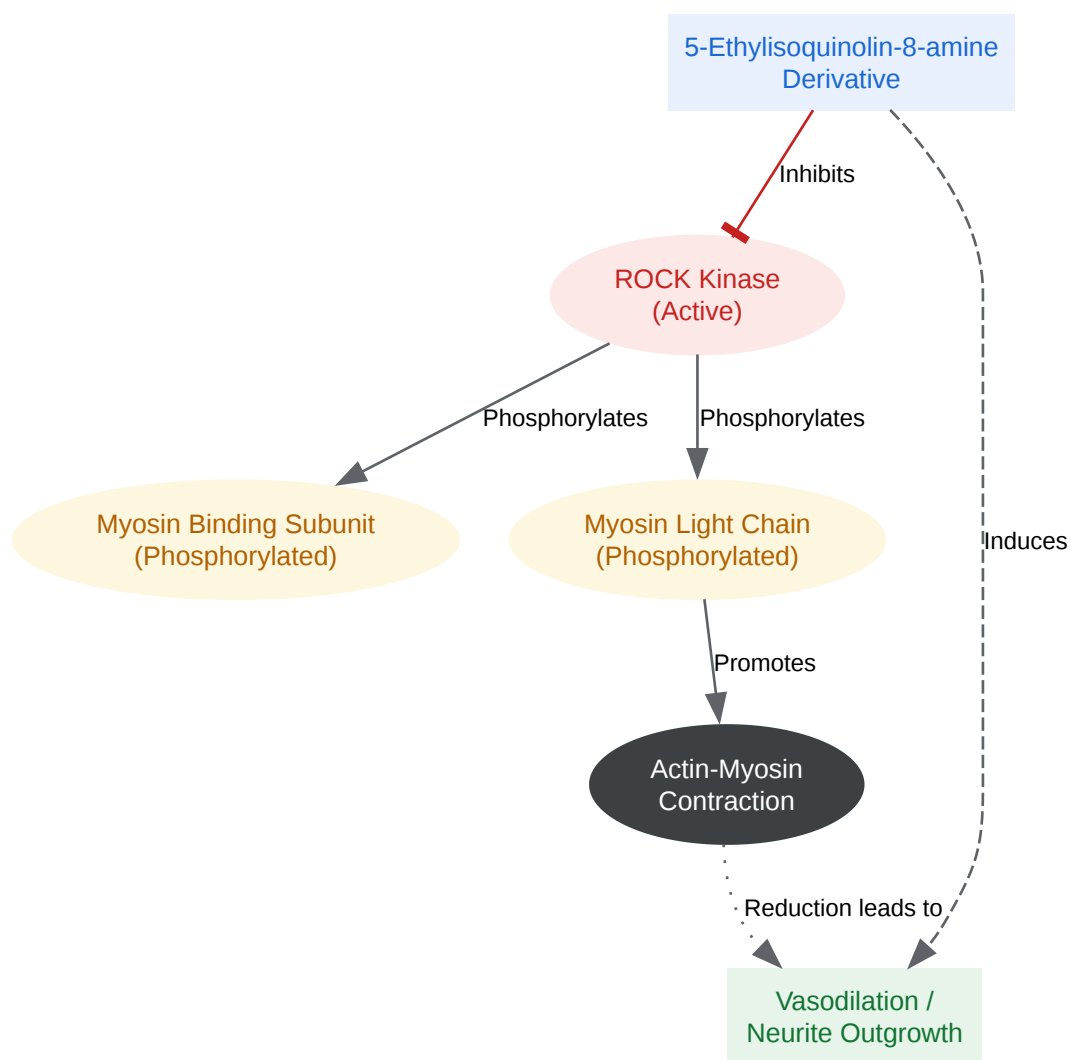
Kinase Inhibition (ROCK/PKA)

The isoquinoline scaffold is the pharmacophore for Fasudil and Ripasudil, both Rho-associated protein kinase (ROCK) inhibitors used for treating cerebral vasospasm and glaucoma.

- Mechanism: The isoquinoline nitrogen (N2) and the exocyclic amine (N8) mimic the adenine ring of ATP, forming hydrogen bonds with the hinge region of the kinase.
- Role of 5-Ethyl: Substituents at the 5-position extend into the hydrophobic back-pocket of the enzyme, improving selectivity over other AGC kinases (like PKA or PKC).[\[1\]](#)[\[2\]](#)

Biological Pathway Interaction

The inhibition of ROCK by **5-ethylisoquinolin-8-amine** derivatives impacts the phosphorylation of Myosin Light Chain (MLC), leading to smooth muscle relaxation.^{[1][2][4]}



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Caption: Figure 2. Mechanism of action for isoquinoline-based ROCK inhibitors leading to vasodilation.

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